

# LNA versus peptide nucleic acid (PNA) for antisense applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Locked nucleic acid 1

Cat. No.: B8103378

[Get Quote](#)

## LNA vs. PNA for Antisense Applications: A Comparative Guide

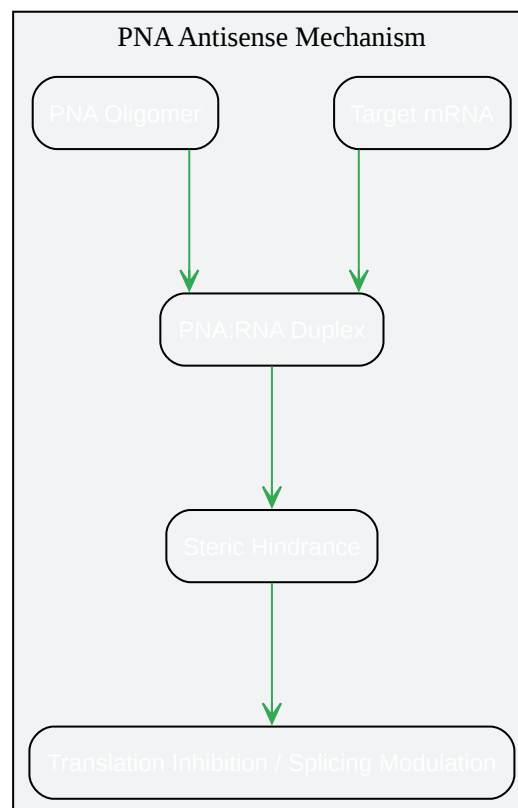
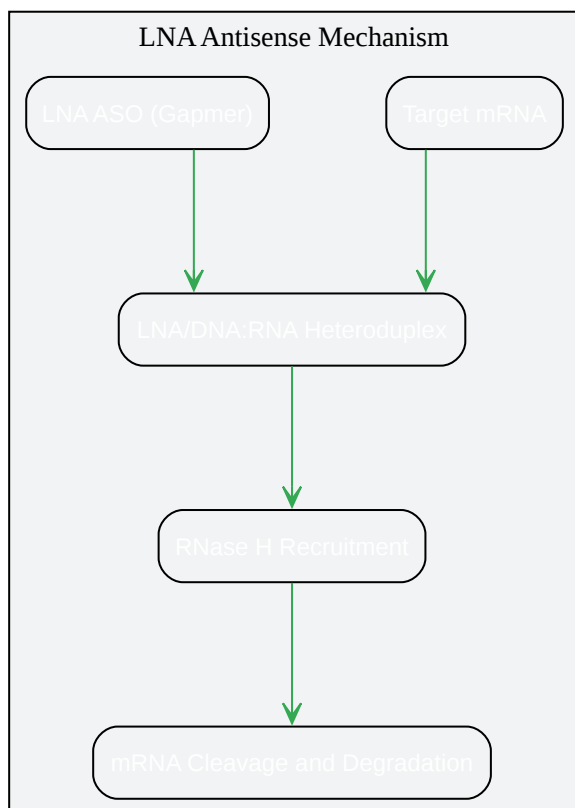
In the landscape of antisense therapeutics, Locked Nucleic Acid (LNA) and Peptide Nucleic Acid (PNA) have emerged as two of the most promising synthetic nucleic acid analogs. Both offer significant advantages over traditional DNA and RNA oligonucleotides, primarily in terms of enhanced binding affinity and nuclease resistance. This guide provides an objective comparison of LNA and PNA for antisense applications, supported by experimental data, detailed methodologies, and visual representations to aid researchers, scientists, and drug development professionals in selecting the optimal chemistry for their specific needs.

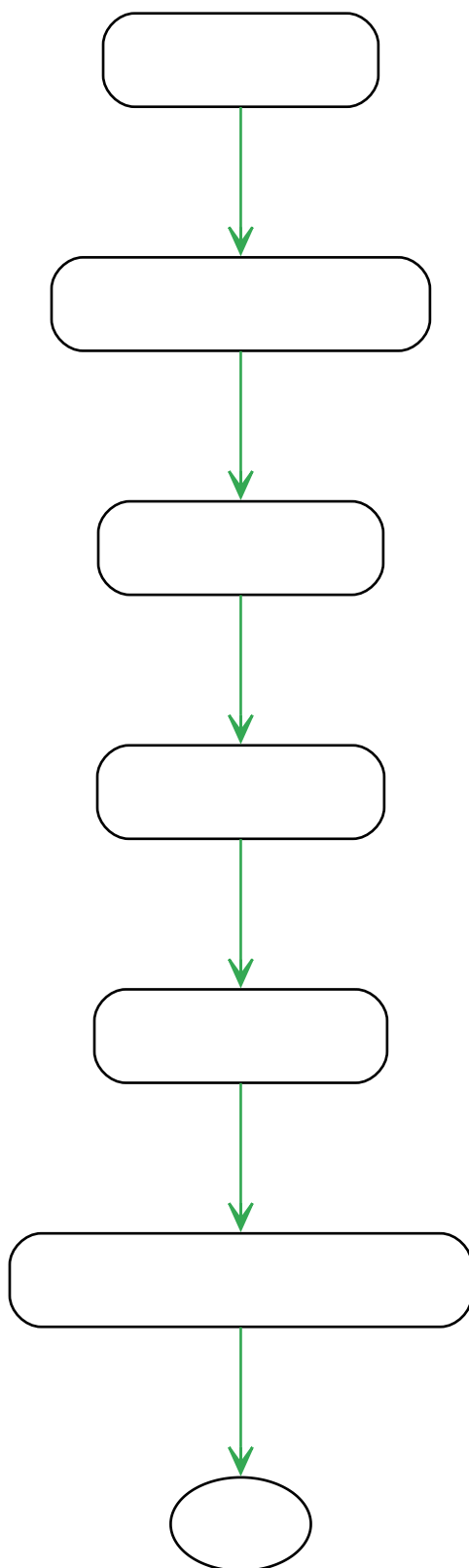
## Chemical Structure and Backbone

The fundamental difference between LNA and PNA lies in their chemical backbone, which dictates many of their key properties.

Locked Nucleic Acid (LNA) features a modified RNA nucleotide where the ribose sugar is "locked" in a C3'-endo conformation by a methylene bridge connecting the 2'-oxygen and the 4'-carbon.<sup>[1][2]</sup> This pre-organized structure enhances its hybridization properties. The backbone of LNA remains a phosphodiester backbone, similar to natural nucleic acids, rendering it negatively charged.<sup>[1]</sup>

Peptide Nucleic Acid (PNA) possesses a radically different backbone composed of repeating N-(2-aminoethyl)glycine units linked by peptide bonds.<sup>[3]</sup> The nucleobases are attached to this backbone via a methylene carbonyl linker. This polyamide backbone is uncharged, a key feature that distinguishes PNA from LNA and natural nucleic acids.<sup>[3]</sup>





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Therapeutic and diagnostic applications of antisense peptide nucleic acids - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [LNA versus peptide nucleic acid (PNA) for antisense applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8103378#lna-versus-peptide-nucleic-acid-pna-for-antisense-applications]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)